

physical and chemical properties of diethyl fluoromalonate

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Compound of Interest

Compound Name: Diethyl fluoromalonate

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Diethyl Fluoromalonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl fluoromalonate is a fluorinated organic compound with significant applications in synthetic organic chemistry. Its unique chemical properties, stemming from the presence of a fluorine atom on the alpha-carbon to two ester groups, make it a valuable building block for the synthesis of various pharmaceuticals and other complex molecules. This technical guide provides an in-depth overview of the physical and chemical properties of **diethyl fluoromalonate**, detailed experimental protocols for its synthesis and analysis, and a summary of its key reactive characteristics.

Physical and Chemical Properties

Diethyl fluoromalonate is a colorless to pale yellow liquid at room temperature.^{[1][2]} It is soluble in many common organic solvents but has limited solubility in water.^{[2][3]}

Table 1: Physical Properties of Diethyl Fluoromalonate

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ FO ₄	[4][5]
Molecular Weight	178.16 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	121-122 °C at 30 mmHg	[4][5]
102-103 °C at 13.5 mmHg	[1]	
110-111 °C at 20 mmHg	[1]	
Density	1.129 g/mL at 25 °C	[4][5]
Refractive Index (n ²⁰ /D)	1.407	[4][5]
Flash Point	62 °C (143.6 °F) - closed cup	[4]
Solubility	Insoluble in water	[3]

Table 2: Spectroscopic Data of Diethyl Fluoromalonate

Spectroscopy	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 1.34 (t, J = 7.1 Hz, 6H), 4.33 (q, J = 7.1 Hz, 4H), 5.28 (d, J = 48.5 Hz, 1H)	[1]
¹³ C NMR (101 MHz, CDCl ₃)	δ 13.9, 62.6, 85.2 (d, J = 195 Hz), 163.9 (d, J = 24 Hz)	[1]
¹⁹ F NMR (376 MHz, CDCl ₃)	δ -195.17 (d, J = 48.5 Hz)	[1]
Infrared (IR)	Bands at 2985, 1770-1745, 1032 cm ⁻¹	[1]

Experimental Protocols

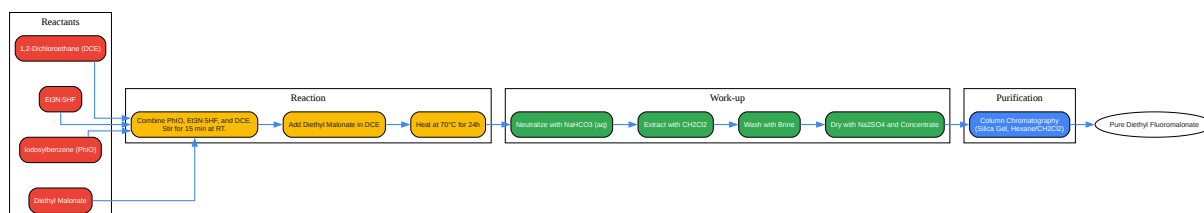
The following sections detail common experimental procedures for the synthesis, purification, and analysis of **diethyl fluoromalonate**.

Synthesis of Diethyl Fluoromalonate via Electrophilic Fluorination

A prevalent method for the synthesis of **diethyl fluoromalonate** is the electrophilic fluorination of diethyl malonate.

Experimental Protocol:

- Reaction Setup: In a Teflon test tube equipped with a magnetic stir bar, combine iodosylbenzene (PhIO, 550 mg, 2.5 mmol) and triethylamine pentahydrogen fluoride ($\text{Et}_3\text{N}\cdot 5\text{HF}$, 800 mg, 4.0 mmol).[\[4\]](#)[\[5\]](#)
- Add 1,2-dichloroethane (DCE, 1 mL) to the mixture and stir at room temperature for 15 minutes.[\[4\]](#)[\[5\]](#)
- To this stirring mixture, add a solution of diethyl malonate (1 mmol) in DCE (1 mL).[\[4\]](#)[\[5\]](#)
- Seal the test tube with a septum and heat the reaction mixture at 70 °C for 24 hours with continuous stirring.[\[4\]](#)[\[5\]](#)
- Work-up: After cooling to room temperature, carefully neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate (NaHCO_3).[\[4\]](#)[\[5\]](#)
- Extract the product with dichloromethane (CH_2Cl_2 , 3 x 10 mL).[\[4\]](#)[\[5\]](#)
- Combine the organic layers and wash with brine (20 mL).[\[4\]](#)[\[5\]](#)
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude product.[\[4\]](#)[\[5\]](#)
- Purification: Purify the crude product by column chromatography on silica gel using a mixture of hexane and dichloromethane as the eluent to yield pure **diethyl fluoromalonate**.[\[5\]](#)



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Caption: Synthesis workflow for **diethyl fluoromalonate**.

Analytical Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H, ¹³C, and ¹⁹F NMR spectra are typically recorded on a 400 MHz or higher field spectrometer.^[1]
- The sample is dissolved in deuterated chloroform (CDCl₃).^[1]
- Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) for ¹H and ¹³C NMR, and an appropriate standard for ¹⁹F NMR.

Infrared (IR) Spectroscopy:

- IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer.

- The sample can be analyzed as a neat liquid between salt plates (e.g., NaCl or KBr) or as a solution in a suitable solvent like carbon tetrachloride (CCl₄).^[1]

Chemical Reactivity and Applications

The presence of the electron-withdrawing fluorine atom and two ester groups significantly influences the reactivity of the alpha-carbon. This makes **diethyl fluoromalonate** a versatile intermediate in organic synthesis.

- **Nucleophilic Substitution:** The fluorine atom can be displaced by various nucleophiles, although this is less common than reactions at the acidic alpha-proton.
- **Enolate Formation and Alkylation:** The proton on the alpha-carbon is acidic and can be removed by a base to form an enolate. This enolate can then react with various electrophiles, such as alkyl halides, in alkylation reactions.
- **Decarboxylation:** Similar to other malonic esters, derivatives of **diethyl fluoromalonate** can undergo hydrolysis and subsequent decarboxylation to produce α-fluoro carboxylic acids.
- **Heterocycle Synthesis:** **Diethyl fluoromalonate** is a key precursor in the synthesis of various fluorinated heterocyclic compounds, which are important scaffolds in medicinal chemistry.^[2]

Safety and Handling

Diethyl fluoromalonate is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[4][6]} It is also combustible.^[7]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling this compound.^{[4][7]}
- **Handling:** Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of vapors.^[7] Keep away from heat, sparks, and open flames.^[7]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.^[2]

Conclusion

Diethyl fluoromalonate is a valuable and versatile reagent in modern organic synthesis, particularly for the introduction of fluorine into organic molecules. Its well-defined physical and chemical properties, coupled with established synthetic protocols, make it an accessible building block for researchers in academia and industry. Proper handling and adherence to safety precautions are essential when working with this compound. This guide provides a solid foundation for the safe and effective use of **diethyl fluoromalonate** in the laboratory.

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